

# Technical Support Center: ContraCon Decontamination Cycles

Author: BenchChem Technical Support Team. Date: December 2025



This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals experiencing issues with **ContraCon** decontamination cycles.

# Frequently Asked Questions (FAQs) & Troubleshooting Guides

This section addresses specific issues that may arise during the operation of the **ContraCon** decontamination cycle.

Q1: The **ContraCon** decontamination cycle will not start. What should I do?

A1: If the **ContraCon** cycle fails to initiate, please perform the following checks:

- Prerequisites Not Met: Ensure all pre-cycle requirements are fulfilled according to the user manual. This typically includes removing all cultures and items from the incubator, adding the specified amount of distilled or deionized water (usually 350 ml) to the water reservoir, and ensuring the inner glass door and outer door are securely closed.[1][2]
- Door Ajar: The cycle will not begin if the incubator doors are not properly sealed. An alarm may sound if the door is open for an extended period.[3] Close both doors firmly and attempt to start the cycle again.







System Error: Check the control panel for any error messages or codes. If an error is
displayed, consult the incubator's user manual for specific troubleshooting steps related to
that code. If no error is visible, a power cycle (turning the incubator off and on again) may
resolve the issue.

Q2: The **ContraCon** cycle was interrupted mid-cycle. What are the common causes and solutions?

A2: An interruption of the **ContraCon** cycle can be caused by several factors. Below are the most common scenarios and their resolutions.

## Troubleshooting & Optimization

Check Availability & Pricing

Cause	Indicator/Error Message	Solution
Power Failure	The incubator display will be off. An alarm may sound upon power restoration.	If a power failure occurs during the heating or holding phase, an alarm will sound. Silence the alarm by pressing the "90 °C" or "ContraCon" key (potentially twice for 5 seconds). The cycle will need to be restarted from the beginning.[4]
User Interruption	A "STOP" key was pressed, leading to a confirmation dialog.	The ContraCon routine can be manually interrupted. To resume, follow the on-screen prompts. To cancel the cycle, confirm the cancellation. An error message may be displayed upon cancellation, which needs to be acknowledged to return to the main menu.[5]
"No Gas" Alarm	An audible alarm will sound, and a "no gas" message may be displayed.	This alarm indicates an issue with the gas supply. The ContraCon cycle itself does not require CO2, but the system may still monitor the gas supply. You can typically acknowledge and silence the alarm by pressing any key on the display. The decontamination cycle should continue without being canceled.[5]
Temperature Exceeded	The cycle may be interrupted if the temperature exceeds a	This is a safety feature to prevent overheating. The heating element will be



### Troubleshooting & Optimization

Check Availability & Pricing

predefined safety limit (e.g., 95°C).

switched off. The cause of the over-temperature condition should be investigated by a qualified technician. Do not restart the cycle until the issue is resolved.[4]

Q3: I ran a ContraCon cycle, but I still see signs of contamination. What should I do?

A3: While the **ContraCon** 90°C moist heat decontamination cycle is highly effective, residual contamination can occur under certain circumstances.[1][2]

- Improper Cleaning: The **ContraCon** cycle is not a substitute for regular cleaning. Gross contamination, such as media spills, should be cleaned with an appropriate disinfectant before initiating the decontamination cycle.[3]
- Incorrect Water Volume: The cycle's efficacy relies on the generation of moist heat. Ensure the correct volume of distilled or deionized water was added to the reservoir before starting the cycle.
- Contaminated Items Left Inside: The incubator must be completely empty during the decontamination cycle. Any items left inside, including shelves and racks that were not properly decontaminated beforehand, can be a source of re-contamination.
- Post-Cycle Contamination: Ensure that sterile techniques are used when handling items that are placed back into the incubator after a successful decontamination cycle.

If contamination persists, it is advisable to perform a validation of the decontamination cycle to ensure it is reaching the specified temperature and humidity levels.

## **Data on Decontamination Efficacy**

The **ContraCon** 90°C moist heat decontamination cycle has been demonstrated to be effective at inactivating various common laboratory contaminants. The following table summarizes the log reduction of several microorganisms after a **ContraCon** cycle.



Microorganism	Туре	Log Reduction
Aspergillus niger	Mold (Spores)	> 4[1]
Saccharomyces cerevisiae	Yeast	> 2 (approaching 5)[1]
Bacillus subtilis var. niger	Bacteria (Spores)	> 6[1]

Note: A log reduction of >6 indicates a less than 1 in 1,000,000 chance of a single microorganism surviving the decontamination process.[1]

## **Experimental Protocols**

Protocol: Validation of ContraCon Decontamination Cycle

This protocol outlines a method for validating the efficacy of the **ContraCon** decontamination cycle using biological indicators.

1. Objective: To verify that the **ContraCon** decontamination cycle achieves the desired level of microbial inactivation within the incubator chamber.

#### 2. Materials:

- Biological Indicators (BIs) containing spores of a highly resistant organism (e.g., Geobacillus stearothermophilus or Bacillus atrophaeus).
- Control BI from the same lot.
- Appropriate growth medium for the BIs.
- Incubator for incubating the BIs post-cycle.
- Personal Protective Equipment (PPE).
- 3. Procedure:
- · Preparation:
  - Ensure the incubator is clean and free of any visible debris or spills.



- Place BIs in locations throughout the incubator chamber that are considered the most difficult to decontaminate (e.g., corners, behind racks, and near the door).
- Designate one BI from the same lot as a positive control; do not place this in the incubator.
- Decontamination Cycle:
  - Add the manufacturer-specified volume of distilled or deionized water to the incubator's water reservoir.
  - Initiate the ContraCon decontamination cycle as per the manufacturer's instructions.
  - Allow the cycle to complete uninterrupted. The typical duration is approximately 25 hours.
     [2]
- Incubation and Analysis:
  - Once the cycle is complete and the incubator has cooled to a safe temperature, retrieve the BIs.
  - Aseptically transfer the BIs and the positive control BI to their respective growth media.
  - Incubate all BIs according to the manufacturer's instructions (typically 24-48 hours at a specific temperature).
- Results Interpretation:
  - Positive Control: The positive control BI should show microbial growth (e.g., color change, turbidity). This confirms the viability of the spores and the suitability of the growth medium.
  - Test BIs: The BIs that were placed inside the incubator during the ContraCon cycle should show no growth.

#### 4. Pass/Fail Criteria:

 Pass: The positive control shows growth, and all test BIs show no growth. This indicates a successful decontamination cycle.

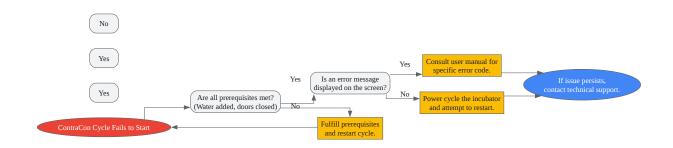


• Fail: The positive control shows no growth (invalid test), or any of the test BIs show growth. A failed result indicates that the decontamination cycle was not effective, and troubleshooting should be initiated.

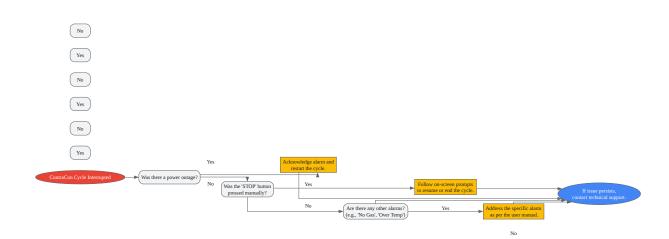
## **Visual Troubleshooting Guides**

The following diagrams illustrate the logical flow for troubleshooting common **ContraCon** decontamination cycle issues.









Click to download full resolution via product page



#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. documents.thermofisher.com [documents.thermofisher.com]
- 2. laboratorium-apparatuur.nl [laboratorium-apparatuur.nl]
- 3. learn.lboro.ac.uk [learn.lboro.ac.uk]
- 4. f.machineryhost.com [f.machineryhost.com]
- 5. documents.thermofisher.com [documents.thermofisher.com]
- To cite this document: BenchChem. [Technical Support Center: ContraCon Decontamination Cycles]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1167394#troubleshooting-failed-contracon-decontamination-cycles]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com